

In-Depth Technical Guide: Regulation of 3-Hydroxytridecanoyle-CoA Levels In Vivo

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Compound of Interest

Compound Name: 3-hydroxytridecanoyle-CoA

Cat. No.: B15547556

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Executive Summary

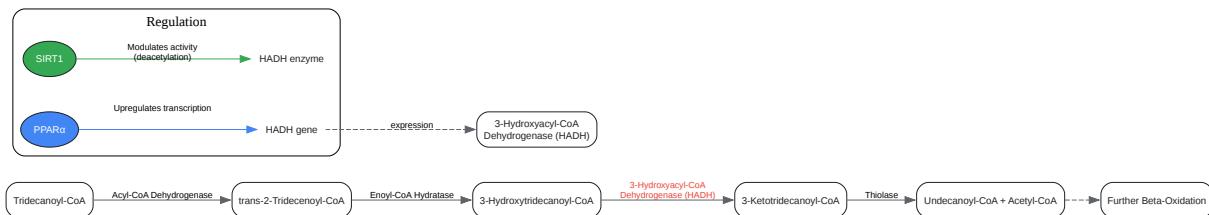
3-Hydroxytridecanoyle-CoA is a key intermediate in the mitochondrial beta-oxidation of odd-chain fatty acids. Its cellular concentration is tightly regulated to ensure efficient energy production while preventing the accumulation of potentially toxic metabolites. This guide provides a comprehensive overview of the *in vivo* regulation of **3-hydroxytridecanoyle-CoA** levels, focusing on the enzymatic pathways, transcriptional control mechanisms, and detailed experimental protocols for its study. The primary enzymes responsible for the metabolism of **3-hydroxytridecanoyle-CoA** are 3-hydroxyacyl-CoA dehydrogenases. The expression of the genes encoding these enzymes is predominantly regulated by the nuclear receptor Peroxisome Proliferator-Activated Receptor Alpha (PPAR α), which acts as a key sensor of cellular fatty acid levels. Additionally, post-translational modifications, influenced by cellular energy status via NAD $^+$ -dependent deacetylases like SIRT1, play a role in modulating enzyme activity. This document summarizes the available quantitative data on related 3-hydroxyacyl-CoA concentrations, details experimental methodologies for their quantification and the assessment of relevant enzyme activities, and provides visual representations of the key metabolic and regulatory pathways.

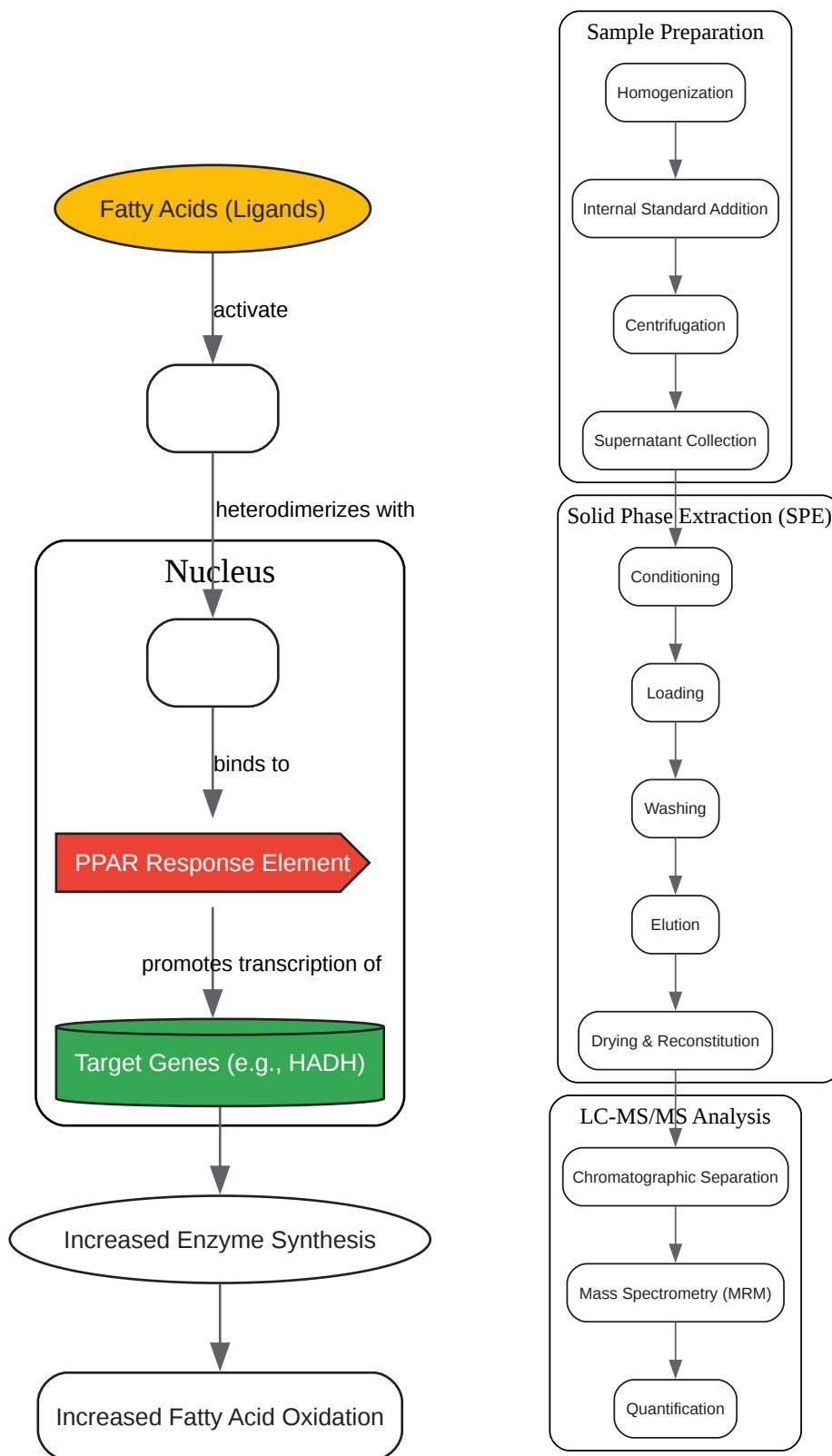
Metabolic Pathways Involving 3-Hydroxytridecanoyle-CoA

3-Hydroxytridecanoyle-CoA is an essential intermediate in two major metabolic pathways:

- Mitochondrial Beta-Oxidation of Odd-Chain Fatty Acids: This is the primary catabolic pathway for fatty acids with an odd number of carbon atoms. **3-Hydroxytridecanoyle-CoA** is formed during the third step of the beta-oxidation spiral.
- Fatty Acid Elongation in Mitochondria: This pathway is involved in the synthesis of longer-chain fatty acids from shorter precursors.

The central reaction involving **3-hydroxytridecanoyle-CoA** is its oxidation to 3-ketotridecanoyle-CoA, catalyzed by a 3-hydroxyacyl-CoA dehydrogenase (HADH). This reaction is a critical step in energy production from odd-chain fatty acids.



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